

# 3-(Trifluoromethyl)benzamide chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzamide

Cat. No.: B157546

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## A Technical Guide to 3-(Trifluoromethyl)benzamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **3-(Trifluoromethyl)benzamide**, a key chemical intermediate in the development of various pharmaceutical agents. This document outlines its chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

## Chemical Structure and IUPAC Name

**3-(Trifluoromethyl)benzamide** is an aromatic amide. Its structure consists of a benzene ring substituted with a trifluoromethyl group (-CF<sub>3</sub>) at the meta-position (position 3) and a primary carboxamide group (-CONH<sub>2</sub>) at position 1.

- IUPAC Name: **3-(Trifluoromethyl)benzamide**
- Chemical Formula: C<sub>8</sub>H<sub>6</sub>F<sub>3</sub>NO
- SMILES: NC(=O)c1cccc(c1)C(F)(F)F
- InChI Key: XBGXGCOLWCMVOI-UHFFFAOYSA-N

## Physicochemical Properties

The quantitative physicochemical properties of **3-(Trifluoromethyl)benzamide** are summarized in the table below, providing a valuable resource for experimental design and computational modeling.

Property	Value	Source
Molecular Weight	189.13 g/mol	
Melting Point	124-127 °C	
Boiling Point	241.3 ± 40.0 °C (at 760 Torr)	
Density	1.335 ± 0.06 g/cm <sup>3</sup> (at 20 °C)	
CAS Number	1801-10-1	
pKa	15.31 ± 0.50 (Predicted)	
Appearance	White to off-white solid	

## Synthesis of 3-(Trifluoromethyl)benzamide

**3-(Trifluoromethyl)benzamide** can be synthesized through various methods. A common and effective laboratory-scale preparation involves the amidation of 3-(trifluoromethyl)benzoyl chloride with ammonia. Another established method is the palladium-catalyzed aminocarbonylation of 1-bromo-3-trifluoromethylbenzene using formamide as the amide source.

## Experimental Protocol: Amidation of 3-(Trifluoromethyl)benzoyl Chloride

This protocol details the synthesis of **3-(Trifluoromethyl)benzamide** from its corresponding acyl chloride. This method is analogous to the preparation of similar benzamides and is highly effective.

Materials:

- 3-(Trifluoromethyl)benzoyl chloride

- Concentrated ammonium hydroxide (28-30%)
- Deionized water
- Ice bath
- Stirring apparatus
- Filtration apparatus (Büchner funnel)

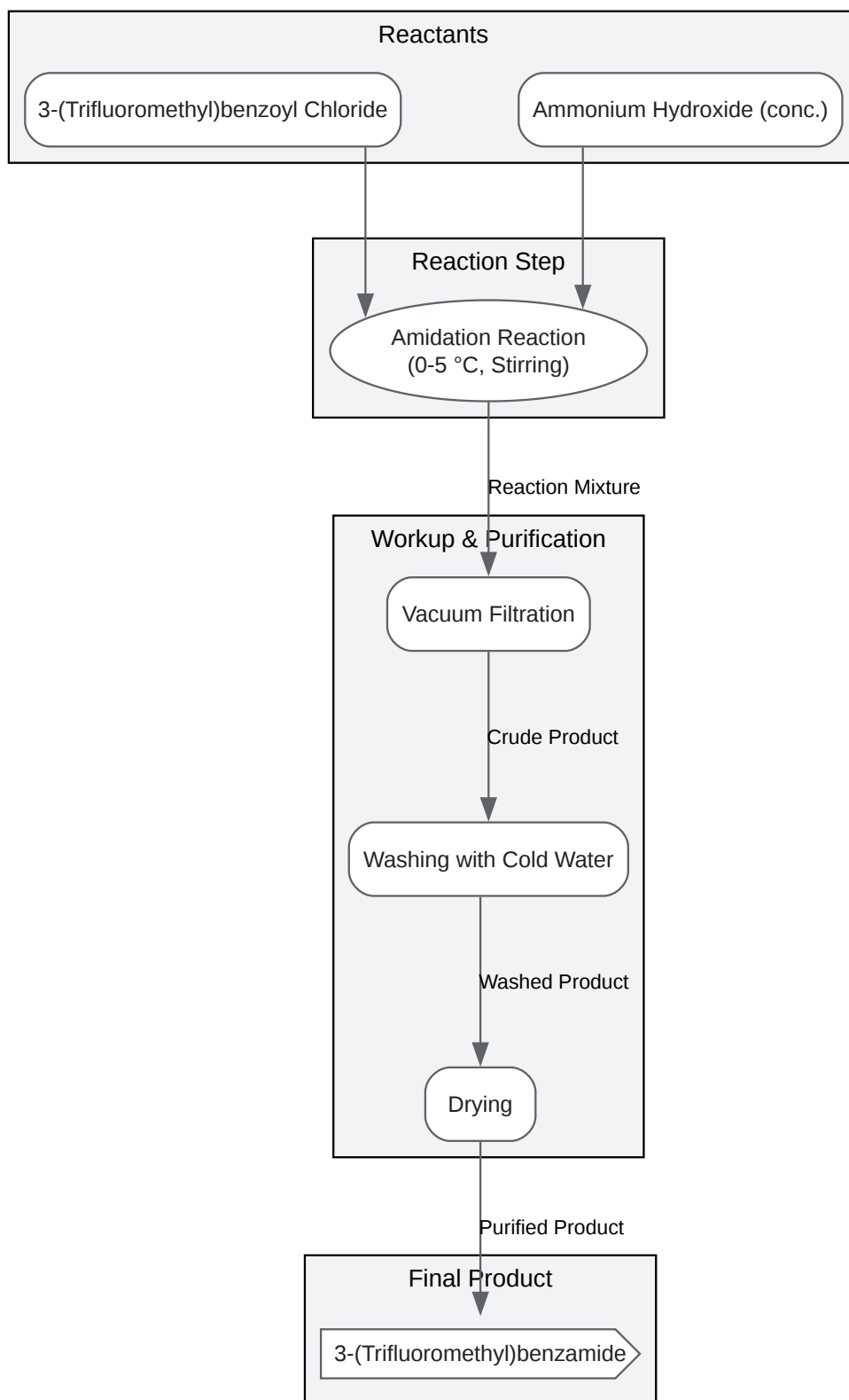
Procedure:

- In a reaction vessel equipped with a magnetic stirrer, place 3-(trifluoromethyl)benzoyl chloride.
- Cool the vessel in an ice bath to 0-5 °C.
- While stirring vigorously, slowly add an excess of cold, concentrated ammonium hydroxide to the cooled acyl chloride. A white precipitate of **3-(Trifluoromethyl)benzamide** will form immediately.
- Continue stirring the mixture in the ice bath for an additional 30 minutes to ensure the completion of the reaction.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with several portions of cold deionized water to remove any unreacted starting materials and ammonium salts.
- Dry the purified product under vacuum or by air drying to obtain **3-(Trifluoromethyl)benzamide** as a white to off-white solid.

Safety Precautions: 3-(Trifluoromethyl)benzoyl chloride is corrosive and lachrymatory. This procedure should be performed in a well-ventilated fume hood with appropriate personal protective equipment, including gloves and safety goggles. The reaction with ammonia is exothermic and should be controlled by slow addition and cooling.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **3-(Trifluoromethyl)benzamide** from 3-(Trifluoromethyl)benzoyl chloride.



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Caption: Synthesis workflow for **3-(Trifluoromethyl)benzamide**.

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